

Application Notes and Protocols: Preparation of Vacquinol-1 Stock Solution

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Compound of Interest

Compound Name: Vacquinol-1

Cat. No.: B1683466

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Introduction

Vacquinol-1 is a small molecule that has garnered significant interest in cancer research, particularly for its ability to induce a unique form of non-apoptotic cell death, termed methuosis, in glioblastoma cells.[1][2][3] It functions as a specific activator of Mitogen-Activated Protein Kinase Kinase 4 (MKK4), initiating a signaling cascade that leads to massive macropinocytotic vacuolization, ATP depletion, and eventual rupture of the cytoplasmic membrane.[4][5] Recent studies have further elucidated its mechanism, revealing that **Vacquinol-1** disrupts endolysosomal homeostasis by activating v-ATPase and inhibiting calmodulin. Proper preparation of **Vacquinol-1** stock solutions is critical for obtaining reproducible and reliable experimental results. These application notes provide a detailed protocol for the dissolution and preparation of **Vacquinol-1** stock solutions for in vitro and in vivo studies.

Quantitative Data Summary

For ease of reference, the key chemical and solubility properties of **Vacquinol-1** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂₁ H ₂₁ ClN ₂ O	
Molecular Weight	352.9 g/mol	
Appearance	Crystalline solid	
Storage (Solid)	-20°C	
Stability (Solid)	≥ 4 years at -20°C	
Storage (in Solvent)	-80°C for up to 1 year	
Solubility in DMSO	1 mg/mL to 70 mg/mL (Sonication is recommended for higher concentrations)	
Solubility in DMF	10 mg/mL	
Solubility in Ethanol	0.25 mg/mL	
Aqueous Solubility	Sparingly soluble. A 1:1 solution of DMF:PBS (pH 7.2) yields a solubility of approximately 0.5 mg/mL. Aqueous solutions are not recommended for storage beyond one day.	

Experimental Protocols

Materials

- **Vacquinol-1** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Dimethylformamide (DMF), anhydrous
- Ethanol, anhydrous

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM DMSO Stock Solution

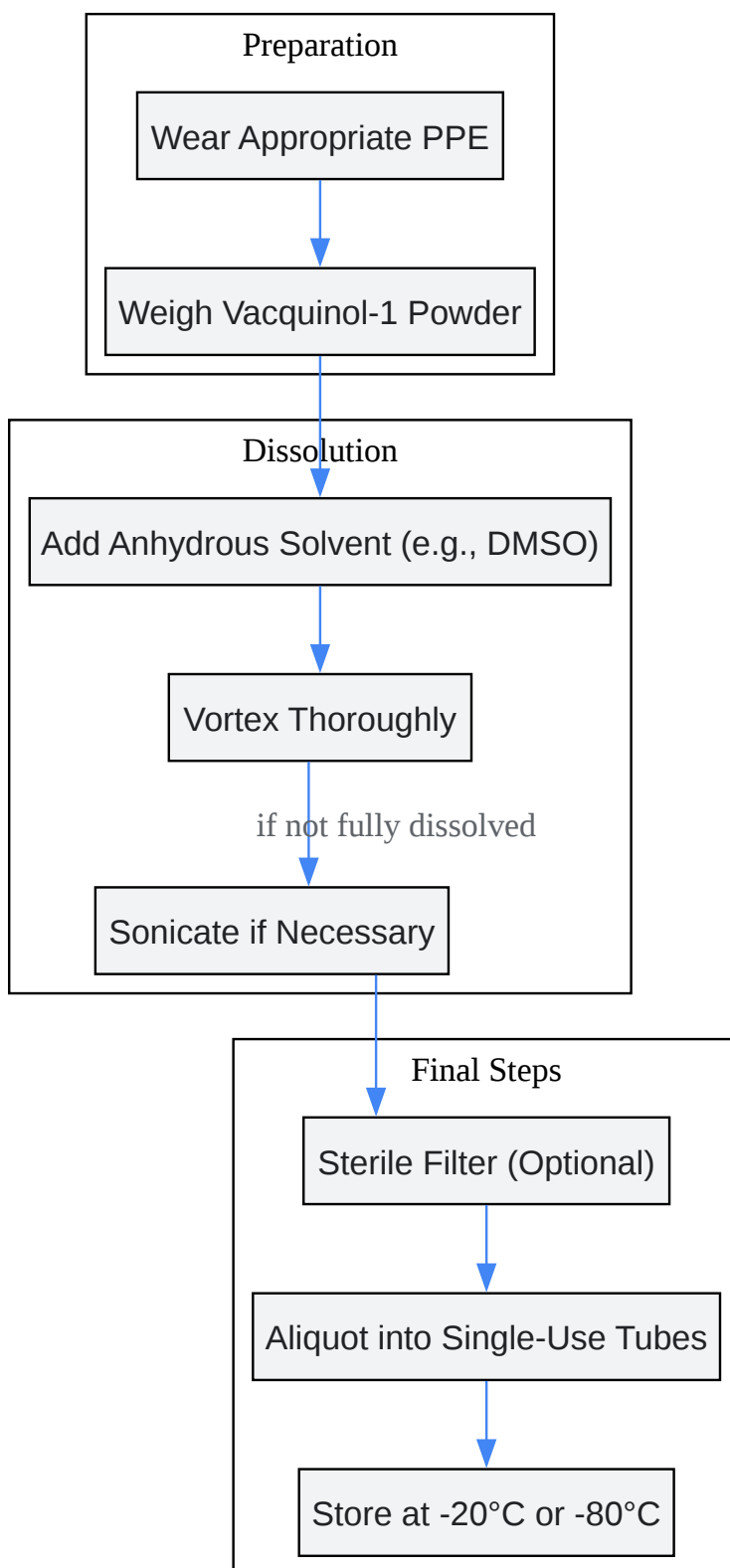
This protocol describes the preparation of a 10 mM stock solution of **Vacquinol-1** in DMSO, a commonly used solvent for this compound.

- **Pre-weighing Preparation:** Before handling the compound, ensure that you are wearing appropriate PPE. It is recommended to handle **Vacquinol-1** in a chemical fume hood.
- **Weighing **Vacquinol-1**:** Carefully weigh out the desired amount of **Vacquinol-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.529 mg of **Vacquinol-1** (Molecular Weight = 352.9 g/mol).
- **Solvent Addition:** Add the calculated amount of anhydrous DMSO to the vial containing the **Vacquinol-1** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:**
 - Cap the vial securely and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution to ensure that all the solid has dissolved.
 - If the compound does not fully dissolve, sonicate the vial for 5-10 minutes in a water bath sonicator. Gentle warming to 37°C can also aid in dissolution.
- **Sterilization (Optional):** If the stock solution is intended for cell culture experiments, it can be sterilized by passing it through a 0.22 µm syringe filter. Ensure the filter is compatible with DMSO.

- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage. Stock solutions in DMSO are stable for at least one year when stored at -80°C.

Visualizations

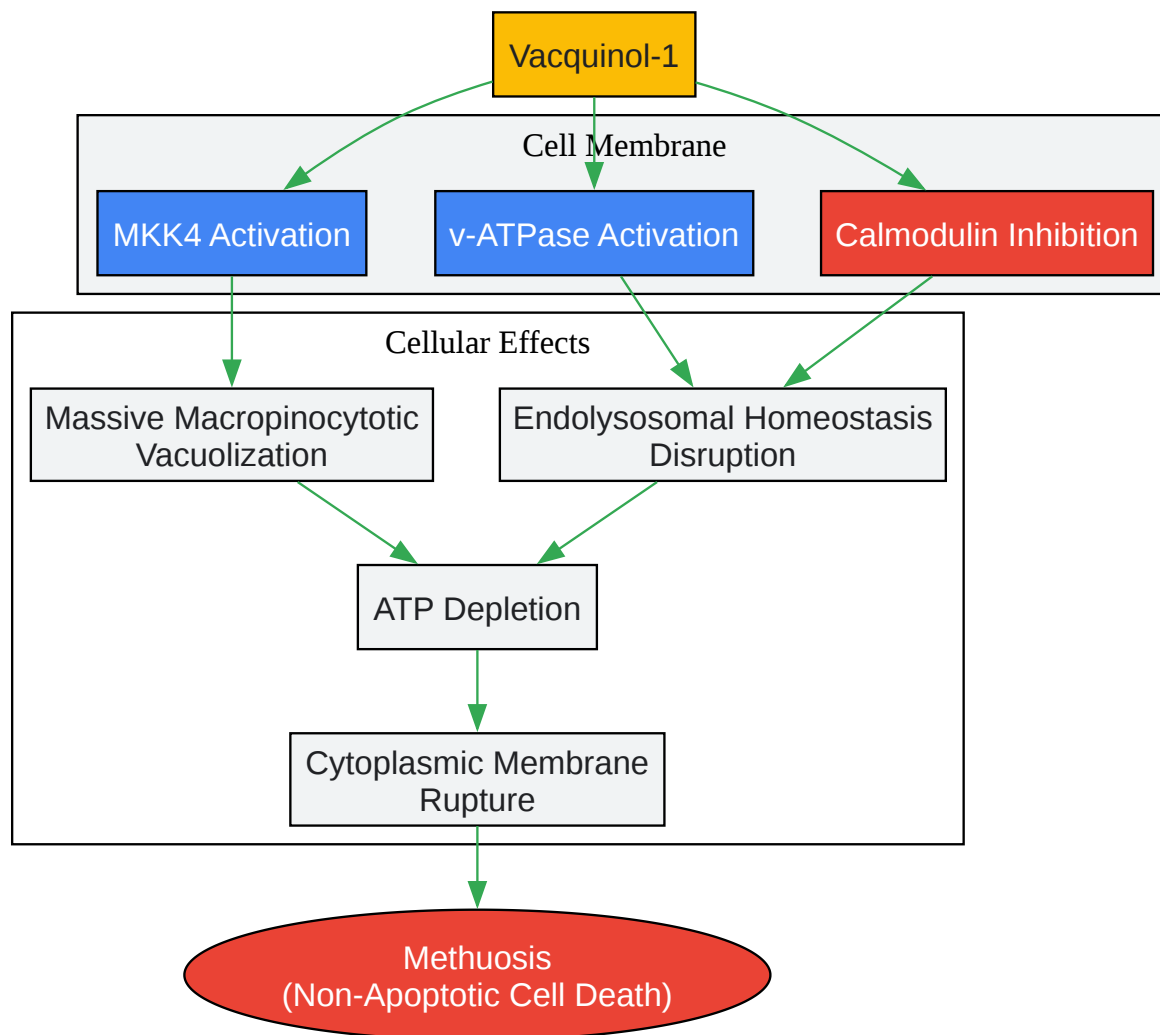
Experimental Workflow



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Caption: Workflow for preparing **Vacquinol-1** stock solution.

Signaling Pathway of Vacquinol-1 Induced Methuosis



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Caption: **Vacquinol-1** signaling pathway leading to methuosis.

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References

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